

Preparation of 4-Fluorobenzoylacetonitrile using malononitrile

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Compound of Interest

Compound Name: 4-Fluorobenzoylacetonitrile

Cat. No.: B105857

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Application Notes: Synthesis of 4-Fluorobenzoylacetonitrile

Introduction

4-Fluorobenzoylacetonitrile, also known as 3-oxo-3-(4-fluorophenyl)propionitrile, is a key intermediate in the synthesis of various pharmaceuticals, notably the antipsychotic drug Blonanserin. Its chemical structure incorporates a reactive β -ketonitrile moiety, making it a valuable building block in organic synthesis. This document outlines a detailed protocol for the preparation of **4-Fluorobenzoylacetonitrile** from malononitrile and fluorobenzene, a method noted for its operational simplicity and high yield.

Reaction Principle

The synthesis involves a Friedel-Crafts-type acylation reaction where malononitrile reacts with fluorobenzene in the presence of a strong acid, trifluoromethanesulfonic acid, to form the desired product. The subsequent purification by recrystallization yields high-purity **4-Fluorobenzoylacetonitrile**.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the synthesis and purification of **4-Fluorobenzoylacetonitrile**.

Table 1: Reactant Specifications and Molar Ratios

| Reactant | Molecular Weight (g/mol) | Molar Ratio (relative to Malononitrile) |
|-------------------------------|----------------------------|---|
| Malononitrile | 66.06 | 1 |
| Fluorobenzene | 96.10 | 1.2 - 2.0 |
| Trifluoromethanesulfonic Acid | 150.08 | 1.1 - 1.5 |

Table 2: Reaction and Purification Conditions

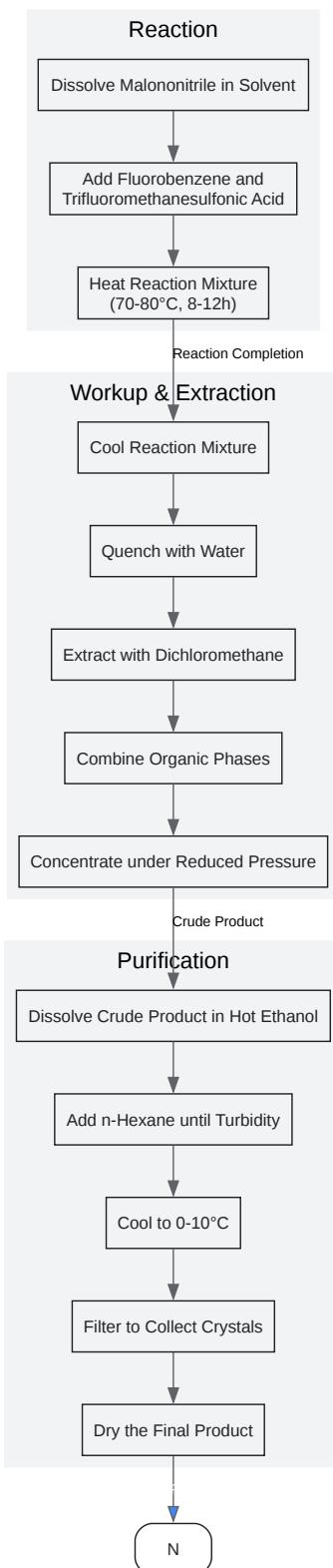
| Parameter | Value |
|--|----------------------|
| Reaction Temperature | 70-80 °C |
| Reaction Time | 8-12 hours |
| Recrystallization Solvent System | Ethanol and n-Hexane |
| Recrystallization Solvent Volume Ratio (Alcohol:Alkane) | 1:1.6 - 1:4 |
| Cooling Temperature for Recrystallization | 0-10 °C |

Table 3: Product Characterization and Yield

| Parameter | Result |
|--|---|
| Yield | 92.12% |
| Purity (HPLC) | 99.857% |
| Melting Point | 85.3-86.5 °C |
| ¹ H-NMR (400 MHz, CDCl ₃) | δ 7.96 (d, 2H), 7.21 (d, 2H), 4.14 (s, 2H) |
| Mass Spec. (MS) | 164 (MH ⁺), 186 (MNa ⁺) |
| Appearance | White, flaky crystals |

Experimental Workflow Diagram

Experimental Workflow for 4-Fluorobenzoylacetonitrile Synthesis

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